

A Comparative Analysis of Neogen's Food Allergen Detection Methods

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Compound of Interest

Compound Name: Neogen
CAS No.: 182295-87-0
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For researchers, scientists, and drug development professionals dedicated to ensuring food safety and protecting consumers with food allergies, the selection of a reliable and efficient allergen detection method is paramount. **Neogen**, a prominent provider of food safety testing solutions, offers a comprehensive portfolio of allergen detection kits. This guide provides an objective comparison of **Neogen's** primary food allergen detection methods—Veratox®, Reveal® 3-D, and BioKits®—with alternative methods available in the market. The performance of these methods is supported by experimental data to aid in the selection of the most appropriate tool for specific applications.

Overview of Neogen's Allergen Detection Platforms

Neogen's food allergen detection portfolio is primarily built on immunoassay technology, offering both quantitative and qualitative results. These solutions are designed to detect low levels of allergens in a variety of samples, including raw ingredients, finished products, and environmental swabs.^[1]

- Veratox® and Veratox® VIP: These are quantitative enzyme-linked immunosorbent assay (ELISA) kits that provide numerical results, allowing for the precise measurement of allergen

concentrations.[2][3][4][5] The Veratox VIP line offers enhanced sensitivity for detecting extremely low levels of target allergens, particularly in heat-processed and complex food matrices.

- **Reveal® 3-D:** These are qualitative lateral flow devices (LFDs) that provide rapid, easy-to-interpret visual results, making them ideal for on-site screening. A key feature of the Reveal 3-D tests is a three-line readout that includes a control line and two additional lines to differentiate between low and high levels of the target allergen, which helps to prevent false negative results due to high concentrations of the analyte (hook effect).
- **BioKits:** These are also microwell sandwich ELISA assays for the quantitative detection of food allergens.

Quantitative Data Presentation

The performance of **Neogen's** allergen detection kits is summarized in the following tables, providing key quantitative parameters for a range of allergens.

Neogen Veratox® Performance Data

Allergen	Kit	Range of Quantitation	Limit of Detection (LOD)	Testing Time
Soy	Veratox® for Soy	2.5–25 ppm soy flour	0.96 ppm soy flour	30 minutes
Total Milk	Veratox® for Total Milk	2.5–25 ppm non-fat dry milk (NFDM)	< 1.0 ppm NFDM	30 minutes
Casein	Veratox® for Casein	2.5–15 ppm NFDM	1 ppm casein (NFDM scale)	30 minutes
Peanut	Veratox® VIP for Peanut	-	0.25 ppm peanut protein	30 minutes
Walnut	Veratox® VIP for Walnut	-	0.15 ppm walnut protein	30 minutes

Neogen Reveal® 3-D Performance Data

Allergen	Kit	Detection Limit (Foods/Rinses)	Detection Limit (Surfaces)	Testing Time
Total Milk	Reveal® 3-D for Total Milk	5 ppm total milk (2 ppm milk protein)	20 µ g/100 cm ² milk	5 minutes
Egg	Reveal® 3-D for Egg	5 ppm total egg (2.4 ppm egg protein)	10 µ g/100 cm ² egg	5 minutes
Soy	Reveal® 3-D for Soy	5 ppm total soy (2.5 ppm soy protein)	2 µ g/100 cm ² soy protein	5 minutes
Almond	Reveal® 3-D for Almond	2.5 ppm total almond	1.0 µ g/100 cm ² almond protein	5 minutes
Gluten	Reveal® 3-D for Gluten	5 ppm gluten	5 µ g/100 cm ² gluten	5 minutes

Comparison with Alternative Methods

While **Neogen's** kits are widely used, several other reputable manufacturers offer comparable allergen detection solutions. The primary alternative technologies are other ELISA kits and Polymerase Chain Reaction (PCR)-based methods.

Alternative ELISA Kits

Companies like Romer Labs (AgraQuant®) and Hygiena (AlerTox®) provide a range of ELISA-based allergen test kits.

Manufacturer	Kit Series	Typical Quantitation Range	Typical Limit of Detection	Key Features
Romer Labs	AgraQuant®	0.4 - 60 ppm (allergen dependent)	0.04 - 2 ppm (allergen dependent)	Ready-to-use reagents, breakaway microwell format.
Hygiena	AlerTox® Sticks PLUS	Qualitative	As low as 1.5 ppm	Ultra-sensitive lateral flow tests for rapid screening.

PCR-Based Methods

PCR-based methods detect the DNA of the allergenic food source rather than the allergenic protein itself. This can be an advantage for highly processed foods where proteins may be denatured. Companies like Hygiena (foodproof®) and Invitek Diagnostics (InviScreen®) offer real-time PCR kits for allergen detection.

Manufacturer	Kit Series	Typical Limit of Detection	Key Advantages
Hygiena	foodproof®	≥ 0.1 ppm (allergen dependent)	Suitable for highly processed foods, can be quantitative.
Invitek Diagnostics	InviScreen®	At least 10 ppm	Reliable for various food and feed samples.

Experimental Protocols

Detailed methodologies are crucial for reproducible and accurate results. Below are generalized protocols for **Neogen's** primary detection methods. Note: Always refer to the specific kit insert for detailed instructions.

Neogen Veratox® (Sandwich ELISA) Protocol

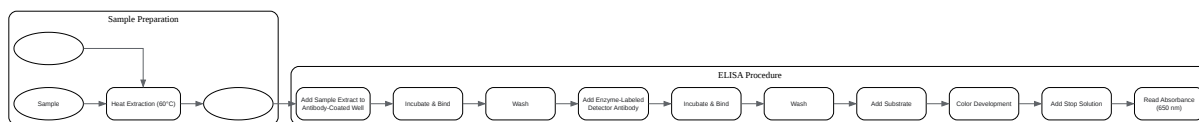
- Sample Preparation:
 - Weigh a representative sample of the food product.
 - Add an extraction buffer (e.g., Phosphate Buffered Saline with Tween 20) and an extraction additive.
 - Incubate in a shaker water bath at 60°C for a specified time.
 - Allow the mixture to settle and cool. The supernatant will be used for testing.
- Assay Procedure:
 - Add standards and prepared samples to the transfer wells.
 - Add the enzyme-conjugated antibody to the transfer wells and mix.
 - Transfer the contents of the transfer wells to the antibody-coated microwells. Incubate for 10 minutes.
 - Wash the microwells thoroughly with a wash buffer solution to remove unbound components.
 - Add the substrate solution to the microwells and incubate for 10 minutes. A color change will occur in the presence of the enzyme.
 - Add a stop solution to halt the reaction.
 - Read the absorbance of each well using a microwell reader at 650 nm.
- Data Interpretation:
 - Generate a standard curve by plotting the absorbance of the standards against their known concentrations.
 - Determine the concentration of the allergen in the samples by comparing their absorbance to the standard curve.

Neogen Reveal® 3-D (Lateral Flow) Protocol

- Sample Preparation (Environmental Swab):
 - For dry surfaces, moisten a sterile swab with the provided wetting solution. For wet surfaces, use a dry swab.
 - Swab a 10x10 cm area using a crosshatch technique.
 - Place the swab into a sample tube containing the extraction buffer and break off the swab tip into the tube.
 - Cap the tube and shake vigorously for 1 minute.
- Assay Procedure:
 - Remove the Reveal 3-D test device from its packaging.
 - Dip the test device into the liquid in the sample tube until the liquid is seen entering the test window.
 - Place the device on a flat surface and allow it to develop for 5 minutes.
- Data Interpretation:
 - Negative: A line appears only in the control zone (C).
 - Positive: Lines appear in the control zone (C) and the test zone (T).
 - High Positive: A line appears in the control zone (C), and the overload zone (O) may be faint or absent, while the test zone (T) is clearly visible. This indicates a high concentration of the allergen.

Mandatory Visualization

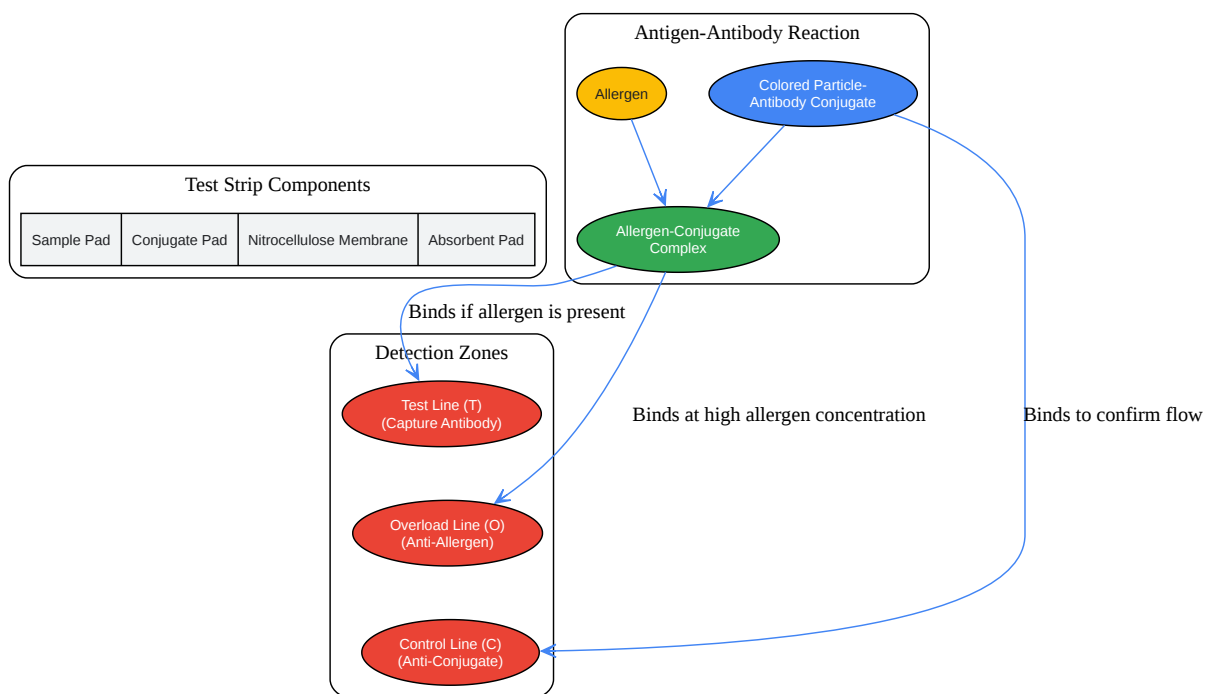
Neogen Veratox® Sandwich ELISA Workflow



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Caption: Workflow for the **Neogen** Veratox® Sandwich ELISA method.

Neogen Reveal® 3-D Lateral Flow Assay Principle



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Caption: Principle of the **Neogen** Reveal® 3-D Lateral Flow Assay.

Conclusion

Neogen offers a robust and versatile portfolio of food allergen detection methods suitable for a range of applications, from rapid on-site screening to precise laboratory quantification. The Veratox® and BioKits® ELISA platforms provide reliable quantitative data, while the Reveal® 3-

D lateral flow devices offer a user-friendly solution for rapid qualitative assessments. The choice of the optimal method depends on the specific requirements of the analysis, including the food matrix, the required sensitivity, and the desired turnaround time. When selecting an allergen detection method, it is crucial to consider the performance data and validation status of the kit for the specific food matrix being tested. For highly processed foods, PCR-based methods may offer a more reliable alternative. Ultimately, a comprehensive allergen control program should leverage the strengths of different testing methodologies to ensure the safety and compliance of food products.

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